

A Comparative Guide to the Properties of Alkaline Earth Metal Thiosulphates

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Compound of Interest

Compound Name: *Strontium thiosulphate*

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This guide provides a comprehensive comparison of the key physicochemical properties of alkaline earth metal thiosulphates. The information presented is curated from experimental data to assist researchers in evaluating these compounds for various applications.

Overview of Alkaline Earth Metal Thiosulphates

The alkaline earth metals, comprising beryllium (Be), magnesium (Mg), calcium (Ca), strontium (Sr), and barium (Ba), form a series of thiosulphate salts with the general formula $M(S_2O_3)$. These compounds exhibit distinct trends in their physical and chemical properties, largely influenced by the nature of the corresponding alkaline earth metal cation. This guide focuses on their synthesis, solubility, and thermal stability, presenting available experimental data for comparative analysis.

Synthesis of Alkaline Earth Metal Thiosulphates

The synthesis of alkaline earth metal thiosulphates can generally be achieved through a few common methods. One prevalent laboratory-scale synthesis involves a double displacement reaction between a soluble salt of the alkaline earth metal (e.g., chloride or nitrate) and a soluble thiosulphate salt, typically sodium thiosulphate. The desired alkaline earth metal thiosulphate can then be isolated by precipitation or crystallization.

Another common method involves the reaction of an alkaline earth metal sulphite with elemental sulfur. This reaction is often carried out in an aqueous slurry and may require heating to proceed at a reasonable rate.

It is important to note that the synthesis and characterization of beryllium thiosulphate are not well-documented in scientific literature, suggesting it is not a commonly isolated or studied compound^[1].

General Experimental Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis of alkaline earth metal thiosulphates via a double displacement reaction.

General synthesis workflow for alkaline earth metal thiosulphates.

Comparative Properties

The subsequent sections provide a detailed comparison of the solubility and thermal decomposition of alkaline earth metal thiosulphates based on available experimental data.

Solubility in Water

The solubility of alkaline earth metal thiosulphates in water generally decreases down the group from magnesium to barium. This trend is analogous to that observed for alkaline earth metal sulphates and is attributed to the interplay between lattice energy and the hydration energy of the cations. As the ionic radius of the alkaline earth metal cation increases down the group, the hydration energy decreases. Since the lattice energy does not change as significantly for salts with large polyatomic anions, the decrease in hydration energy leads to lower solubility for the heavier alkaline earth metal thiosulphates.

Table 1: Solubility of Alkaline Earth Metal Thiosulphates in Water

Compound	Formula	Solubility (g/100 mL)	Temperature (°C)	Reference
Beryllium Thiosulphate	BeS ₂ O ₃	Data not available	-	[1]
Magnesium Thiosulphate Hexahydrate	MgS ₂ O ₃ ·6H ₂ O	50	20	[2]
231	100			
Calcium Thiosulphate Hexahydrate	CaS ₂ O ₃ ·6H ₂ O	100	3	[3][4][5]
Strontium Thiosulphate Pentahydrate	SrS ₂ O ₃ ·5H ₂ O	12.5	15	[6]
Barium Thiosulphate Monohydrate	BaS ₂ O ₃ ·H ₂ O	0.25	15	[7][8]
0.21	18.5	[9]		

Note: Beryllium thiosulphate is not well-characterized, and its solubility data is not readily available in the literature.[1]

Thermal Stability and Decomposition

The thermal stability of alkaline earth metal thiosulphates is a critical property. Upon heating, these compounds decompose, typically yielding the corresponding sulphate, elemental sulfur, and sulfur dioxide. The decomposition temperatures and products can vary depending on the specific metal and the heating conditions (e.g., in air or an inert atmosphere).

Table 2: Thermal Decomposition of Alkaline Earth Metal Thiosulphates

Compound	Formula	Decomposition Temperature (°C)	Decomposition Products	Reference
Beryllium Thiosulphate	BeS_2O_3	Data not available	-	[1]
Magnesium Thiosulphate Hexahydrate	$\text{MgS}_2\text{O}_3 \cdot 6\text{H}_2\text{O}$	Loses water at 170°C to form trihydrate, then anhydrate at 420°C. Decomposes at 600°C.	Magnesium sulphate, sulfur, sulfur dioxide	[2]
Calcium Thiosulphate Hexahydrate	$\text{CaS}_2\text{O}_3 \cdot 6\text{H}_2\text{O}$	Decomposes in hot water. Unstable at higher temperatures, decomposing to calcium sulphite and sulfur.[4][10]	Calcium sulphite, sulfur	[10]
Strontium Thiosulphate Pentahydrate	$\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$	Loses four water molecules at 100°C. Decomposes at 225°C in air.	Strontium sulphate, sulfur	[6]
Barium Thiosulphate Monohydrate	$\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$	Loses water at 110°C. Decomposes at 228°C.	Barium sulphate, sulfur, sulfur dioxide	[7][8]

Note: The decomposition of calcium thiosulphate is noted to be complex and sensitive to temperature.[10]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of alkaline earth metal thiosulphates are often specific to the research in which they are employed. However, a general procedure for the synthesis of barium thiosulphate, as an example, can be outlined based on the double displacement reaction.

Example Protocol: Synthesis of Barium Thiosulphate

Objective: To synthesize barium thiosulphate via the reaction of barium chloride and sodium thiosulphate.

Materials:

- Barium chloride (BaCl_2)
- Sodium thiosulphate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Distilled water
- Ethanol
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a saturated aqueous solution of barium chloride.
 - Prepare a concentrated aqueous solution of sodium thiosulphate.
- Reaction:

- Slowly add the sodium thiosulphate solution to the barium chloride solution while stirring continuously.
- A white precipitate of barium thiosulphate should form immediately.
- Isolation and Purification:
 - Allow the precipitate to settle.
 - Separate the precipitate from the supernatant by filtration.
 - Wash the precipitate with cold distilled water to remove any unreacted starting materials and the sodium chloride byproduct.
 - Further wash the precipitate with ethanol to aid in drying.
- Drying:
 - Carefully dry the purified barium thiosulphate precipitate in a drying oven at a low temperature (e.g., 40°C) to avoid decomposition.

Safety Precautions: Barium compounds are toxic. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn at all times. All procedures should be carried out in a well-ventilated fume hood.

Conclusion

The properties of alkaline earth metal thiosulphates exhibit clear trends related to the position of the metal in the periodic table. Solubility in water decreases significantly from magnesium to barium thiosulphate. Thermal stability also varies, with the heavier members generally decomposing at lower temperatures than the corresponding sulphates. The lack of data on beryllium thiosulphate highlights an area for potential future research. The information and protocols provided in this guide offer a valuable resource for researchers working with or considering the use of these compounds.

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